

Application Notes and Protocols for VU0467485 in PET Ligand Development and Neuroimaging

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Compound of Interest

Compound Name: VU0467485

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Introduction

VU0467485, also known as AZ13713945, is a potent, selective, and orally bioavailable positive allosteric modulator (PAM) of the muscarinic acetylcholine receptor 4 (M4).^{[1][2][3][4]} The M4 receptor is a key therapeutic target for schizophrenia and other neuropsychiatric disorders due to its role in regulating striatal dopamine release.^{[5][6]} As a PAM, **VU0467485** enhances the receptor's response to the endogenous neurotransmitter acetylcholine, offering a promising therapeutic mechanism.^{[6][7]} Furthermore, the development of a radiolabeled form of **VU0467485**, [¹¹C]**VU0467485**, allows for in vivo visualization and quantification of M4 receptors using Positron Emission Tomography (PET), a powerful tool for drug development and neuroscience research.^{[8][9][10]}

These application notes provide a comprehensive overview of the available data on **VU0467485** and its radiolabeled analogue, along with detailed protocols for its synthesis and use in preclinical neuroimaging studies.

Data Presentation

Table 1: In Vitro Pharmacology of VU0467485

Parameter	Species	Receptor	Value	Reference
PAM EC ₅₀	Human	M4	78.8 nM	[1] [3] [6]
Rat	M4	26.6 nM	[1] [3] [6]	
Binding Affinity (K _B)	Human	M4	944 nM (Estimated)	[1] [6]
Cooperativity (αβ)	Human	M4	134	[1] [6]
Selectivity	Human & Rat	M1, M2, M3, M5	EC ₅₀ > 30 μM	[1]

Table 2: In Vivo Pharmacokinetics of VU0467485 in Rat (Oral Administration)

Parameter	Dose	Value	Reference
C _{max}	3 mg/kg	1.2 μM	[1] [3]
AUC _{0-inf}	3 mg/kg	3.8 μM·h	[1] [3]
t _{1/2}	3 mg/kg	4.2 hours	[3]

Table 3: Properties of [¹¹C]VU0467485 for PET Imaging

Parameter	Value	Reference
Radiochemical Yield	>30% (decay-corrected)	[8] [9] [10]
Radiochemical Purity	>99%	[8] [9] [10]
Molar Activity	>74 GBq/μmol	[8] [9] [10]
In Vivo Brain Uptake (Rat)	Limited (~0.4 SUV peak uptake)	[8]

Experimental Protocols

Protocol 1: Chemical Synthesis of VU0467485

The synthesis of **VU0467485** is a two-step process.^[6]

Step 1: Synthesis of Sodium 5-amino-3,4-dimethylthieno[2,3-c]pyridazine-6-carboxylate

- Reagents: 3-chloro-5,6-dimethylpyridazin-4-carbonitrile, methyl thioglycolate, Methanol (MeOH), 1 M aqueous Sodium Hydroxide (NaOH).^{[1][6]}
- Procedure:
 - Combine 3-chloro-5,6-dimethylpyridazin-4-carbonitrile and methyl thioglycolate in methanol.
 - Add 1 M aqueous NaOH.
 - Heat the mixture at 150 °C for 30 minutes using microwave irradiation.
 - The average yield for this step is reported to be 78%.^[6]

Step 2: HATU-mediated Amide Coupling

- Reagents: Sodium 5-amino-3,4-dimethylthieno[2,3-c]pyridazine-6-carboxylate, desired amine (NH₂CH₂Ar(Het)), 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate (HATU), N,N-Dimethylformamide (DMF), N,N-Diisopropylethylamine (DIEA).^{[1][6]}
- Procedure:
 - Dissolve the product from Step 1 and the appropriate amine in DMF.
 - Add HATU and DIEA to the solution.
 - Stir the reaction mixture for 2 hours at room temperature.
 - Yields for this step are reported to range from 45-92%.^[6]

Protocol 2: Radiolabeling of [¹¹C]VU0467485

The radiolabeling of **VU0467485** with Carbon-11 is achieved via N-methylation of a suitable precursor using [¹¹C]methyl iodide ([¹¹C]CH₃I).^[8]

- Precursor: Desmethyl-**VU0467485**.
- Radiolabeling Agent: $[^{11}\text{C}]\text{CH}_3\text{I}$, produced from cyclotron-generated $[^{11}\text{C}]\text{CO}_2$.
- General Procedure:
 - Produce $[^{11}\text{C}]\text{CO}_2$ using a medical cyclotron.
 - Convert $[^{11}\text{C}]\text{CO}_2$ to $[^{11}\text{C}]\text{CH}_3\text{I}$ using established methods (e.g., reduction to $[^{11}\text{C}]\text{CH}_4$ followed by iodination, or reduction to $[^{11}\text{C}]\text{CH}_3\text{OH}$ followed by reaction with hydroiodic acid).
 - Transfer the gaseous $[^{11}\text{C}]\text{CH}_3\text{I}$ into a reaction vessel containing the desmethyl-**VU0467485** precursor dissolved in a suitable solvent (e.g., DMF).
 - The reaction is typically carried out at an elevated temperature for a short duration (e.g., 5 minutes at 80°C).
 - Purify the resulting $[^{11}\text{C}]\text{VU0467485}$ using semi-preparative High-Performance Liquid Chromatography (HPLC).
 - Formulate the final product in a physiologically compatible solution for injection.

Protocol 3: In Vitro Autoradiography of M4 Receptors using $[^{11}\text{C}]\text{VU0467485}$

This protocol allows for the visualization of M4 receptor distribution in brain tissue sections.

- Materials:
 - Frozen rat brain sections (e.g., 20 μm thick).
 - $[^{11}\text{C}]\text{VU0467485}$.
 - Unlabeled **VU0467485** for blocking studies.
 - Incubation buffer (e.g., Tris-HCl buffer, pH 7.4).

- Phosphor imaging plates or digital autoradiography system.
- Procedure:
 - Thaw and pre-incubate the brain sections in buffer to remove endogenous ligands.
 - Incubate the sections with a low nanomolar concentration of [^{11}C]VU0467485 in fresh buffer.
 - For non-specific binding determination, co-incubate adjacent sections with [^{11}C]VU0467485 and a high concentration of unlabeled VU0467485 (e.g., 10 μM).^[8]
 - After incubation, wash the sections in ice-cold buffer to remove unbound radioligand.
 - Dry the sections quickly (e.g., under a stream of cold air).
 - Expose the dried sections to a phosphor imaging plate or a digital autoradiography system.
 - Quantify the radioactivity in different brain regions (e.g., striatum, cortex, hippocampus, thalamus, and cerebellum) to determine total and non-specific binding.^[8] Specific binding is calculated as the difference between total and non-specific binding.

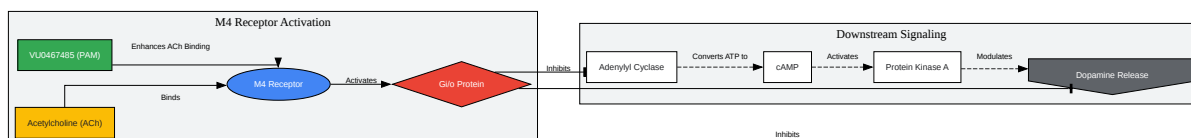
Protocol 4: In Vivo PET Imaging in Rodents with [^{11}C]VU0467485

This protocol outlines the general procedure for conducting a dynamic PET scan in rats to assess the brain uptake and distribution of [^{11}C]VU0467485.

- Animal Preparation:
 - Use adult male Sprague-Dawley rats.
 - Fast the animals overnight with free access to water.
 - Anesthetize the rat (e.g., with isoflurane) and maintain anesthesia throughout the scan.
 - Place a catheter in a lateral tail vein for radiotracer injection.

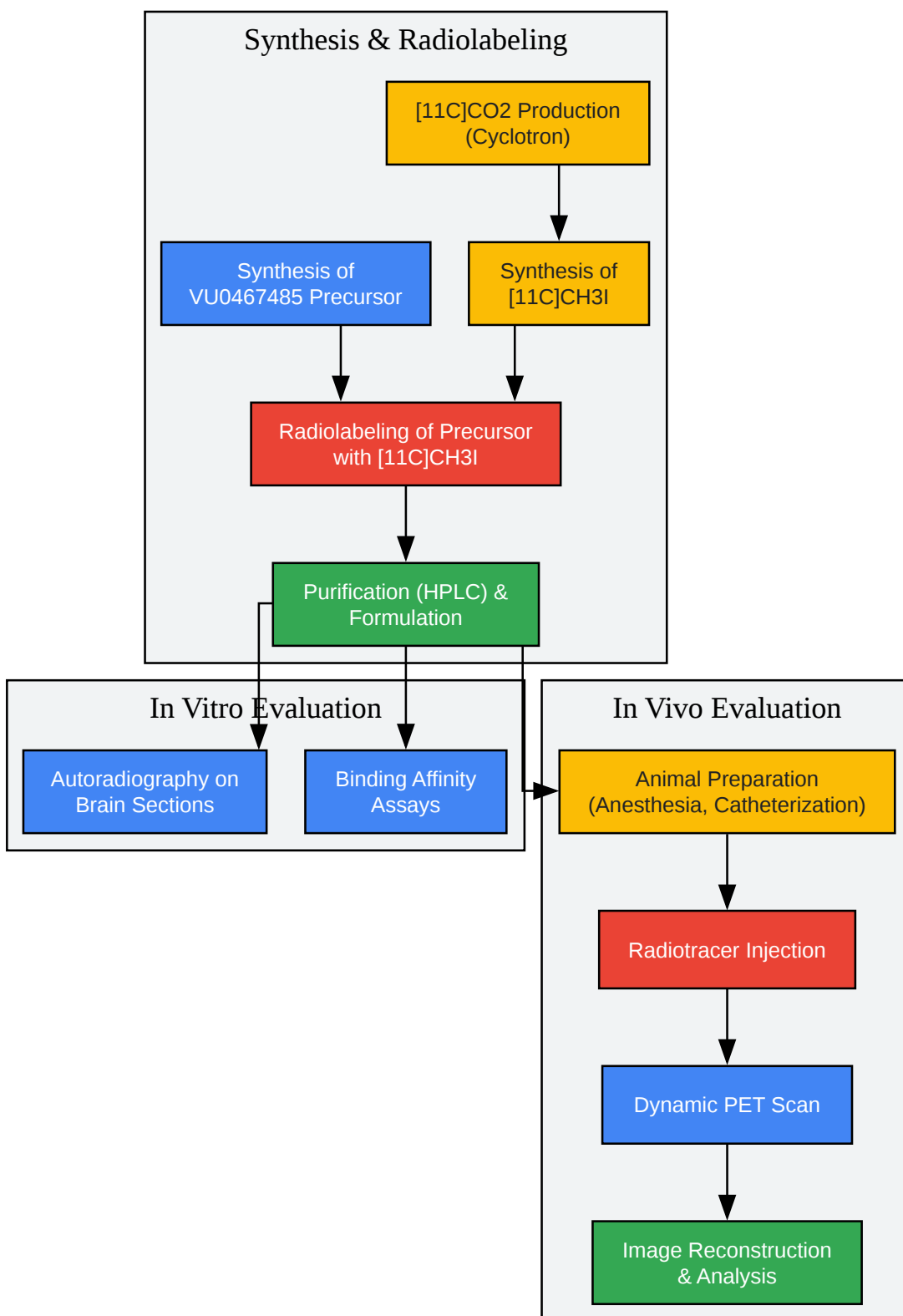
- PET Scan Acquisition:
 - Position the anesthetized rat in a small-animal PET scanner with its head in the center of the field of view.
 - Perform a transmission scan for attenuation correction.
 - Inject a bolus of [^{11}C]VU0467485 (e.g., 10-20 MBq) via the tail vein catheter.
 - Acquire dynamic emission data for 60-90 minutes.
- Image Reconstruction and Analysis:
 - Reconstruct the dynamic PET data into a series of time frames.
 - Co-register the PET images with an anatomical template or a co-acquired CT/MRI scan.
 - Draw regions of interest (ROIs) on the images corresponding to various brain structures.
 - Generate time-activity curves (TACs) for each ROI to visualize the uptake and washout of the radiotracer over time.
 - Calculate Standardized Uptake Values (SUV) to quantify radiotracer concentration. Note that previous studies have reported limited brain uptake for [^{11}C]VU0467485 in rats, with a peak SUV of approximately 0.4.[8]

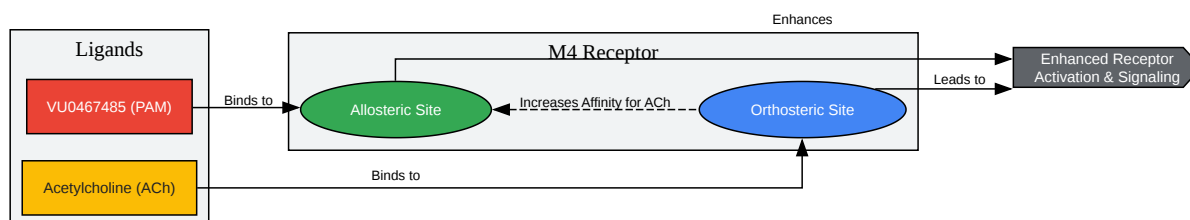
Visualizations



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M4 Receptor Signaling Pathway





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